A Comprehensive Technical Guide to Diethyl Biphenyl-2,2'-dicarboxylate

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Compound of Interest

Compound Name:	*Diethyl diphenate*
CAS No.:	*5807-65-8*
Cat. No.:	*B1601768*

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Introduction: Unveiling the Potential of a Key Biphenyl Derivative

Diethyl biphenyl-2,2'-dicarboxylate, a notable member of the biphenyl dicarboxylate family, stands as a molecule of significant interest to researchers and professionals in drug development, materials science, and fine chemical synthesis. Its unique structural architecture, characterized by two ethyl carboxylate groups positioned at the 2 and 2' positions of a biphenyl core, imparts a distinct set of physicochemical properties and reactivity. This guide provides an in-depth exploration of this compound, from its synthesis and structural elucidation to its potential applications, underpinned by a rigorous scientific framework.

Unlike its more commonly studied 4,4'-isomer, the 2,2'-disubstitution pattern in diethyl biphenyl-2,2'-dicarboxylate introduces a degree of steric hindrance that influences the molecule's conformation and its interactions with other chemical entities. This subtle yet critical structural feature is a key determinant of its utility in various scientific domains. This document will delve into the nuances of its synthesis, offering detailed protocols and mechanistic insights. Furthermore, it will present a comprehensive overview of its known and potential applications,

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supported by scientific literature, to provide a holistic understanding for the discerning scientific audience.

Molecular Identification and Physicochemical Properties

A foundational aspect of any chemical guide is the precise identification and characterization of the subject molecule. Diethyl biphenyl-2,2'-dicarboxylate is systematically identified by the following descriptors:

Identifier	Value
IUPAC Name	Diethyl [1,1′-biphenyl]-2,2′-dicarboxylate
CAS Number	5807-65-8
Molecular Formula	$C_{18}H_{18}O_4$
Molecular Weight	298.33 g/mol
Canonical SMILES	CCOC(=O)c1ccccc1-c1ccccc1C(=O)OCC
InChIKey	DAISCGBNAKDWHR-UHFFFAOYSA-N

The physical and chemical properties of a compound are critical for its handling, application, and the design of experimental protocols. The following table summarizes the key physicochemical properties of diethyl biphenyl-2,2'-dicarboxylate.

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Property	Value	Source
Melting Point	39-40 °C	[1]
Boiling Point	210-213 °C at 10 Torr	[1]
Appearance	White to off-white solid	Inferred from related compounds
Solubility	Soluble in common organic solvents like ethanol, ether, and acetone. Sparingly soluble in water.	Inferred from related compounds[2]

Synthesis of Diethyl Biphenyl-2,2'-dicarboxylate: A Methodical Approach

The synthesis of diethyl biphenyl-2,2'-dicarboxylate can be strategically approached in two primary stages: the formation of the biphenyl-2,2'-dicarboxylic acid (diphenic acid) backbone, followed by the esterification of the carboxylic acid groups.

Part 1: Synthesis of Biphenyl-2,2'-dicarboxylic Acid (Diphenic Acid)

The classic and industrially relevant method for the synthesis of the biphenyl core with substitution at the 2,2'-positions is the Ullmann coupling reaction.[3] This reaction involves the copper-mediated coupling of two aryl halide molecules.

Reaction Scheme:

Figure 1: Ullmann coupling for the synthesis of the biphenyl backbone.

Detailed Experimental Protocol (Ullmann Coupling):

- Reactant Preparation: In a flame-dried, three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet, add ethyl 2-iodobenzoate.

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- Catalyst Addition: Add activated copper powder to the flask. The molar ratio of ethyl 2-iodobenzoate to copper is typically 1:2.
- Reaction Conditions: The reaction mixture is heated to a high temperature, typically in the range of 200-250°C, under an inert nitrogen atmosphere.[4] The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up and Purification: After completion, the reaction mixture is cooled to room temperature. The solid mass is then treated with a suitable solvent, such as toluene, and filtered to remove the copper and copper salts. The filtrate is concentrated under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure diethyl biphenyl-2,2'-dicarboxylate.

Causality Behind Experimental Choices:

- Inert Atmosphere: The use of a nitrogen atmosphere is crucial to prevent the oxidation of the copper catalyst and any potential side reactions at high temperatures.
- High Temperature: The Ullmann coupling reaction has a high activation energy, necessitating elevated temperatures to drive the reaction to completion.[3]
- Activated Copper: The reactivity of the copper powder can significantly impact the reaction yield. Activation, often by treatment with iodine or other methods, increases the surface area and removes the passivating oxide layer.

Part 2: Fischer-Speier Esterification

An alternative and often preferred laboratory-scale synthesis involves the preparation of biphenyl-2,2'-dicarboxylic acid first, followed by esterification. The di-acid can be synthesized from anthranilic acid via diazotization followed by a Sandmeyer-type reaction.[5]

Reaction Scheme:

Figure 2: Fischer-Speier esterification of diphenic acid.

Detailed Experimental Protocol (Fischer Esterification):

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- Reactant and Catalyst Setup: In a round-bottom flask equipped with a reflux condenser, dissolve biphenyl-2,2'-dicarboxylic acid in an excess of absolute ethanol.
- Catalyst Addition: Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- Reaction Conditions: The reaction mixture is heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by TLC.
- Work-up and Purification: After the reaction is complete, the excess ethanol is removed by rotary evaporation. The residue is then dissolved in an organic solvent like diethyl ether and washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine. The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude diethyl biphenyl-2,2'-dicarboxylate. Further purification can be achieved by recrystallization or column chromatography.

Causality Behind Experimental Choices:

- Excess Ethanol: The Fischer esterification is an equilibrium-controlled process. Using a large excess of ethanol shifts the equilibrium towards the formation of the ester product, thereby increasing the yield.
- Acid Catalyst: The strong acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.

Spectroscopic Characterization (Predicted)

While experimental spectra for diethyl biphenyl-2,2'-dicarboxylate are not readily available in public databases, its spectral characteristics can be reliably predicted based on its structure and data from analogous compounds.

^{1}H NMR Spectroscopy (Predicted)

- Aromatic Protons: The eight protons on the biphenyl core will appear in the aromatic region (δ 7.0-8.0 ppm). Due to the 2,2'-substitution, the protons on each ring will exhibit complex splitting patterns (multiplets) resulting from ortho, meta, and para couplings. The protons ortho to the ester group are expected to be the most deshielded.

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- Ethyl Group Protons:
  - Methylene Protons (-OCH_2CH_3): A quartet is expected around δ 4.0-4.4 ppm due to coupling with the adjacent methyl protons.
  - Methyl Protons (-OCH_2CH_3): A triplet is expected around δ 1.2-1.5 ppm due to coupling with the adjacent methylene protons.

^{13}C NMR Spectroscopy (Predicted)

- Carbonyl Carbon: The ester carbonyl carbons are expected to resonate in the range of δ 165-170 ppm.
- Aromatic Carbons: The twelve aromatic carbons will appear in the region of δ 120-140 ppm. The carbons directly attached to the ester groups and the carbons at the biphenyl linkage will have distinct chemical shifts.
- Ethyl Group Carbons:
  - Methylene Carbon (-OCH_2CH_3): Expected around δ 60-65 ppm.
  - Methyl Carbon (-OCH_2CH_3): Expected around δ 13-15 ppm.

Infrared (IR) Spectroscopy (Predicted)

- C=O Stretch: A strong absorption band characteristic of the ester carbonyl group is expected around 1720-1740 cm^{-1}.
- C-O Stretch: A strong band for the ester C-O stretch will likely appear in the 1100-1300 cm^{-1} region.
- C-H Stretch (Aromatic): Peaks above 3000 cm^{-1} are indicative of aromatic C-H stretching.
- C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} correspond to the C-H stretching of the ethyl groups.
- C=C Stretch (Aromatic): Absorptions in the 1450-1600 cm^{-1} region are characteristic of the aromatic ring skeletal vibrations.

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Mass Spectrometry (Predicted)

- Molecular Ion (M^+): The mass spectrum should show a molecular ion peak at m/z = 298.
- Fragmentation Pattern: Common fragmentation pathways would include the loss of an ethoxy group (-OCH_2CH_3, m/z = 45) and the loss of an ethyl group (-CH_2CH_3, m/z = 29).

Applications in Research and Development

The utility of diethyl biphenyl-2,2'-dicarboxylate and its parent diacid, diphenic acid, spans several key areas of chemical science.

Precursor in Polymer and Materials Science

Diphenic acid and its esters are valuable monomers for the synthesis of high-performance polymers such as polyesters and polyamides.[2] The rigid biphenyl unit imparts thermal stability and mechanical strength to the resulting polymers. The 2,2'-substitution pattern can lead to polymers with unique chain conformations and properties compared to those derived from the 4,4'-isomer. These materials may find applications in:

- Liquid Crystalline Polymers (LCPs): For use in electronics and other applications requiring high-temperature resistance and dimensional stability.
- Specialty Polyesters: With tailored properties for films, fibers, and engineering plastics.

Ligand in Coordination Chemistry and Catalysis

The two carboxylate groups in a 2,2'-disposition can act as a bidentate ligand, chelating to metal centers to form stable complexes. These metal-organic frameworks (MOFs) or coordination polymers can have applications in:

- Catalysis: As catalysts or catalyst supports for various organic transformations.
- Gas Storage and Separation: The porous nature of some MOFs makes them suitable for these applications.

Intermediate in Pharmaceutical and Fine Chemical Synthesis

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Diphenic acid derivatives have been investigated for their potential therapeutic properties.[6] They serve as scaffolds for the synthesis of more complex molecules with biological activity. For instance, diphenic acid is an intermediate in the synthesis of azapetine, a sympathomimetic and vasodilator.[6] The diethyl ester can be a more soluble and reactive starting material for further chemical modifications in drug discovery programs.

Safety and Handling

While a specific safety data sheet (SDS) for diethyl biphenyl-2,2'-dicarboxylate is not widely available, a hazard assessment can be made based on the data for closely related compounds, such as dimethyl biphenyl-4,4'-dicarboxylate.[7]

- Potential Hazards:
  - May cause skin and eye irritation.
  - May cause respiratory tract irritation if inhaled.
  - The toxicological properties have not been fully investigated.
- Recommended Precautions:
  - Handle in a well-ventilated area, preferably in a chemical fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
  - Avoid inhalation of dust or vapors.
  - Avoid contact with skin and eyes.
  - In case of contact, wash the affected area thoroughly with water.
  - Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Conclusion

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Diethyl biphenyl-2,2'-dicarboxylate is a versatile chemical entity with significant potential in various scientific and industrial fields. Its synthesis, while requiring specific conditions, is achievable through established organic chemistry methodologies like the Ullmann coupling and Fischer esterification. The unique stereochemistry imparted by the 2,2'-disubstitution pattern offers opportunities for the development of novel materials and molecules with tailored properties. As research continues to explore the vast landscape of biphenyl chemistry, a thorough understanding of compounds like diethyl biphenyl-2,2'-dicarboxylate will be instrumental in driving innovation in drug discovery, materials science, and beyond.

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